

Solubility Profile of 2-((Dimethylamino)methyl)acrylic acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-((Dimethylamino)methyl)acrylic acid

Cat. No.: B032712

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-((Dimethylamino)methyl)acrylic acid** (CAS No. 5415-98-5). Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document summarizes the available qualitative information and outlines standard experimental protocols for its empirical determination. This guide is intended to support research, development, and formulation activities involving this compound.

Core Concepts and Physicochemical Properties

2-((Dimethylamino)methyl)acrylic acid, also known as N,N-Dimethyl-2-methylene- β -alanine, is an organic compound featuring both a carboxylic acid and a tertiary amine functional group. [1][2][3] This amphoteric nature, possessing both acidic and basic centers, is a key determinant of its solubility behavior, allowing it to be soluble in a range of protic and aprotic solvents.[1] The compound's structure suggests its potential use in polymerization, as a surfactant, or as an intermediate in pharmaceutical synthesis.[1]

Table 1: Physicochemical Properties of **2-((Dimethylamino)methyl)acrylic acid**

Property	Value	Reference
CAS Number	5415-98-5	[1][2][3][4][5]
Molecular Formula	C6H11NO2	[1][2][3][4]
Molecular Weight	129.16 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid or solid	[1]
Boiling Point	224.2 °C at 760 mmHg	[4][6]
Density	1.038 g/cm ³	[4][6]
Flash Point	89.4 °C	[4]

Solubility Data

Comprehensive quantitative solubility data for **2-((Dimethylamino)methyl)acrylic acid** across a wide range of solvents is not readily available in peer-reviewed journals or standard chemical databases. However, qualitative descriptions from chemical suppliers and databases provide a foundational understanding of its solubility.

Table 2: Qualitative Solubility of **2-((Dimethylamino)methyl)acrylic acid**

Solvent	Solubility	Remarks	Reference
Water	Soluble	The presence of both a carboxylic acid and a dimethylamino group allows for hydrogen bonding and salt formation, contributing to its aqueous solubility.	[1]
Chloroform	Slightly Soluble	Sonication may be required to facilitate dissolution.	[5]
Various Organic Solvents	Soluble	The specific organic solvents are not detailed, but its structure suggests likely solubility in polar organic solvents like methanol, ethanol, and DMSO.	[1]

Experimental Protocols for Solubility Determination

To establish a quantitative solubility profile for **2-((Dimethylamino)methyl)acrylic acid**, standardized experimental protocols are necessary. The following outlines a general methodology based on the shake-flask method, which is a common and reliable technique for solubility assessment.

Protocol 1: Equilibrium Solubility Determination via the Shake-Flask Method

1. Objective: To determine the saturation solubility of **2-((Dimethylamino)methyl)acrylic acid** in various solvents at a controlled temperature.

2. Materials:

- **2-((Dimethylamino)methyl)acrylic acid** (purity $\geq 95\%$)
- Selected solvents (e.g., water, phosphate buffer pH 7.4, methanol, ethanol, acetonitrile, chloroform, dimethyl sulfoxide)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a mass spectrometer (MS)

3. Procedure:

- Add an excess amount of **2-((Dimethylamino)methyl)acrylic acid** to a known volume of the selected solvent in a sealed vial. The excess solid should be clearly visible.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitate for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After the incubation period, allow the vials to stand to let the excess solid settle.
- Centrifuge the samples to further separate the undissolved solid from the supernatant.
- Carefully withdraw an aliquot of the clear supernatant and immediately filter it using a syringe filter to remove any remaining solid particles.
- Dilute the filtered supernatant with a suitable mobile phase to a concentration within the calibrated range of the analytical method.

- Quantify the concentration of **2-((Dimethylamino)methyl)acrylic acid** in the diluted samples using a validated HPLC-UV or LC-MS method.

Protocol 2: Analytical Quantification by HPLC

1. Objective: To quantify the concentration of **2-((Dimethylamino)methyl)acrylic acid** in solution.

2. Instrumentation and Conditions:

- HPLC System: Agilent 1260 Infinity II or equivalent
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm) is often suitable for acrylic acid derivatives.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30 °C
- Detector: UV detector set at a wavelength around 210 nm, where acrylic acid derivatives typically absorb.

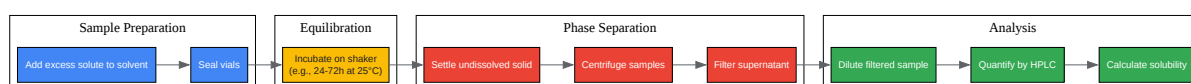
3. Procedure:

- Prepare a series of standard solutions of **2-((Dimethylamino)methyl)acrylic acid** of known concentrations in the mobile phase.
- Generate a calibration curve by injecting the standard solutions and plotting the peak area against the concentration.
- Inject the diluted samples from the solubility experiment and determine their concentrations from the calibration curve.

- Back-calculate the original concentration in the saturated solution, accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2-((Dimethylamino)methyl)acrylic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for Shake-Flask Solubility Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. N,N-Dimethyl-2-methylene-Beta-alanine | LGC Standards [lgcstandards.com]
- 3. scbt.com [scbt.com]
- 4. CAS#:5415-98-5 | 2-Propenoic acid,2-[(dimethylamino)methyl]- | Chemsrce [chemsrc.com]
- 5. N,N-DiMethyl-2-Methylene-β-alanine | 5415-98-5 [chemicalbook.com]
- 6. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [Solubility Profile of 2-((Dimethylamino)methyl)acrylic acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b032712#solubility-of-2-dimethylamino-methyl-acrylic-acid-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com